

"2-Amino-5-methylphenol" physical and chemical properties

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	2-Amino-5-methylphenol	
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An In-depth Technical Guide to the Physical and Chemical Properties of **2-Amino-5-methylphenol**

Introduction

2-Amino-5-methylphenol, also known as 6-Amino-m-cresol, is an aromatic organic compound with the chemical formula C₇H₉NO.[1][2] It serves as a valuable intermediate in various chemical syntheses. This technical guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for their determination, and its known reactivity, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

- IUPAC Name: 2-amino-5-methylphenol[3][4][5]
- CAS Number: 2835-98-5[1][2][3]
- Synonyms: 6-Amino-m-cresol, 2-Hydroxy-4-methylaniline, 4-Amino-3-hydroxytoluene[2]
- Molecular Formula: C₇H₉NO[1][2][4][5][6]
- InChl Key: HCPJEHJGFKWRFM-UHFFFAOYSA-N[4]
- SMILES: Cc1ccc(N)c(O)c1[4]





Quantitative Physical and Chemical Data

The physical and chemical properties of **2-Amino-5-methylphenol** are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Weight	123.15 g/mol	[3]
Appearance	Beige to brown crystalline powder	[7][8]
Melting Point	155-162 °C	[4][8][9]
Boiling Point	~229 - 259 °C (estimate)	[7][8]
Water Solubility	Soluble	[8]
Other Solubilities	Slightly soluble in DMSO and Methanol	[8]
Density	~1.088 g/cm³ (rough estimate)	[8]

Table 2: Computed and Spectroscopic Properties

Property	Value	Source(s)
pKa (Predicted)	9.87 ± 0.10	[8]
LogP	1.28	[1]
Topological Polar Surface Area (TPSA)	46.25 Ų	[1]
Hydrogen Bond Donors	2	[1]
Hydrogen Bond Acceptors	2	[1]
Spectral Data	IR, Raman, 1H NMR, and GC-MS data are available.	[3][6]



Experimental Protocols

While the cited sources provide property values, they do not detail the specific experimental conditions used for their determination. The following are generalized, standard laboratory protocols for measuring key physical properties.

Melting Point Determination (Capillary Method)

- Sample Preparation: A small amount of dry, crystalline 2-Amino-5-methylphenol is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- Apparatus: The capillary tube is placed in a calibrated melting point apparatus (e.g., a Thiele tube with oil or an automated digital instrument).
- Heating: The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- Observation: The temperature range is recorded from the point at which the first liquid drop appears to the point at which the entire sample has melted into a clear liquid. This range is reported as the melting point.

Solubility Assessment

- Solvent Selection: A range of solvents (e.g., water, ethanol, DMSO, methanol) are selected for testing.
- Procedure: A small, measured amount of **2-Amino-5-methylphenol** (e.g., 10 mg) is added to a test tube containing a set volume of the solvent (e.g., 1 mL).
- Observation: The mixture is vortexed or agitated at a controlled temperature (typically room temperature). The degree of dissolution is observed visually.
- Classification: Solubility is qualitatively described (e.g., soluble, slightly soluble, insoluble)
 based on the amount of solute that dissolves in the solvent volume. For quantitative analysis,
 a saturated solution would be prepared and its concentration determined spectroscopically
 or gravimetrically.



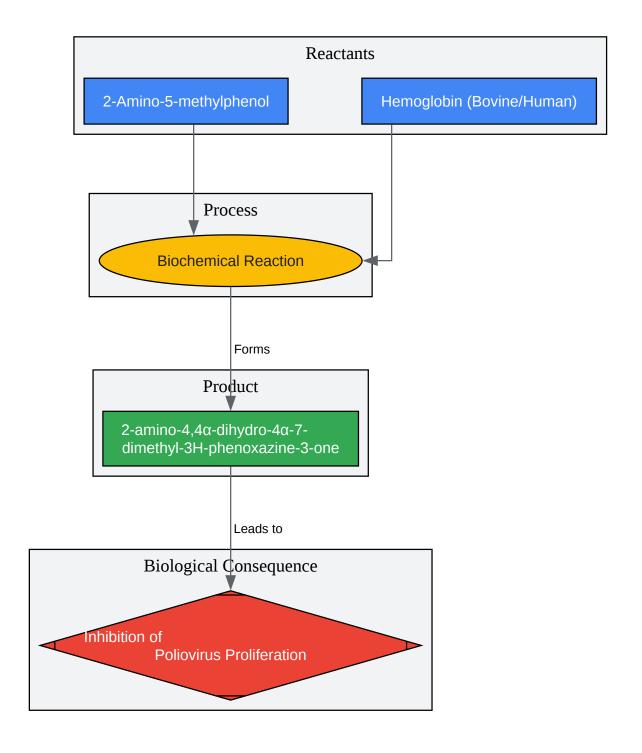
Reactivity and Biological Interaction

2-Amino-5-methylphenol exhibits reactivity typical of an aminophenol, with functional groups susceptible to oxidation and substitution. A notable biochemical reaction involves its interaction with hemoglobin.

Reaction with Hemoglobin and Antiviral Activity

2-Amino-5-methylphenol reacts with bovine or human hemoglobin to form a dihydrophenoxazinone derivative. This product, specifically 2-amino-4,4 α -dihydro-4 α -7-dimethyl-3H-phenoxazine-3-one, has been shown to inhibit the proliferation of Poliovirus in Vero cells. This transformation highlights a potential pathway for bioactivation and subsequent biological effects.





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Caption: Biochemical conversion of **2-Amino-5-methylphenol** and its antiviral effect.

Applications



The chemical structure of **2-Amino-5-methylphenol** makes it a useful building block in organic synthesis. Documented applications include:

- Synthesis of tridentate Schiff base ligands.[2]
- Development of novel non-metallocene catalysts for ethylene polymerization.
- Use as an ingredient in hair dye formulations.[3]

Safety and Handling

2-Amino-5-methylphenol is considered hazardous and requires careful handling in a laboratory setting.

- Hazard Classifications: Acute toxicity (oral) and may cause skin irritation, serious eye irritation, respiratory irritation, and allergic skin reactions.[3][10]
- GHS Pictogram: GHS07 (Exclamation mark).
- Signal Word: Warning.[11]
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[3][10]
- Personal Protective Equipment (PPE): Recommended PPE includes gloves, eyeshields, and a dust mask (type N95).[11]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents and acids.[7][8][11] Keep container tightly closed.[7][10]

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- To cite this document: BenchChem. ["2-Amino-5-methylphenol" physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193566#2-amino-5-methylphenol-physical-and-chemical-properties]

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